

Technical Guide: Methyl 4-aminothiophene-3-carboxylate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-aminothiophene-3-carboxylate Hydrochloride

Cat. No.: B057268

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Methyl 4-aminothiophene-3-carboxylate Hydrochloride**, a key intermediate in organic synthesis. This document outlines its fundamental physicochemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

Core Physicochemical Data

The quantitative properties of **Methyl 4-aminothiophene-3-carboxylate Hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Weight	193.65 g/mol	[1][2][3][4]
Molecular Formula	C ₆ H ₇ NO ₂ S·HCl or C ₆ H ₈ ClNO ₂ S	[1][2][4][5]
CAS Number	39978-14-8	[1][2][4]
Appearance	Brown Powder	[5]
Melting Point	203-204°C	[5]
Boiling Point	295.9°C at 760 mmHg	[5]
Flash Point	132.8°C	[5]
Purity	≥97%	[3][6]
SMILES	Cl.COC(=O)C1=CSC=C1N	[2][4]
InChIKey	JGIRDDQLZLXRKQ- UHFFFAOYSA-N	[2][5]

Synthesis of Methyl 4-aminothiophene-3-carboxylate

The synthesis of the parent compound, Methyl 4-aminothiophene-3-carboxylate, is a critical step prior to its conversion to the hydrochloride salt. A common method involves the reaction of a thiophene precursor with hydroxylamine hydrochloride. The resulting amine can then be treated with hydrochloric acid to yield the final product.

Experimental Protocol

A representative synthesis for the related 3-aminothiophenes involves the reaction of a 3-oxotetrahydrothiophene with hydroxylamine hydrochloride.[7] A specific synthesis for the parent compound, methyl 4-aminothiophene-3-carboxylate, has been reported with high yield.[1] The following is a generalized protocol based on these findings:

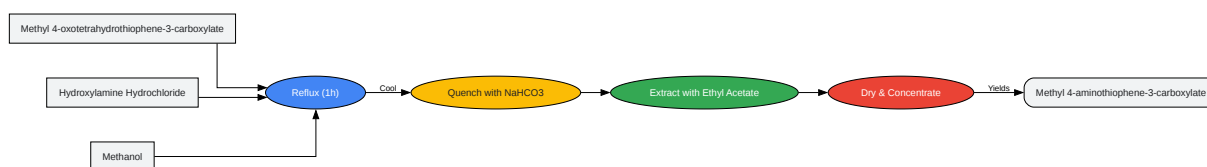
- **Reaction Setup:** A mixture of methyl 4-oxotetrahydrothiophene-3-carboxylate (1.0 eq) and hydroxylamine hydrochloride (1.2 eq) is prepared in a suitable polar, inert solvent such as

methanol or acetonitrile.[1][7]

- **Reflux:** The reaction mixture is heated to reflux and stirred for a period of 1 to 5 hours.[1][7] The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Quenching and Extraction:** Upon completion, the reaction is cooled to room temperature. The mixture is then quenched with a saturated sodium bicarbonate solution and extracted multiple times with an organic solvent like ethyl acetate.[1]
- **Drying and Concentration:** The combined organic phases are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield crude methyl 4-aminothiophene-3-carboxylate.[1]
- **Formation of Hydrochloride Salt:** The crude product can be dissolved in a suitable solvent and treated with hydrochloric acid to precipitate the hydrochloride salt, which can then be isolated by filtration.

Synthetic Workflow

The logical flow of the synthesis of Methyl 4-aminothiophene-3-carboxylate is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for Methyl 4-aminothiophene-3-carboxylate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. METHYL 4-AMINOTHIOPHENE-3-CARBOXYLATE synthesis - chemicalbook [chemicalbook.com]
- 2. 043384.06 [thermofisher.com]
- 3. scbt.com [scbt.com]
- 4. METHYL 4-AMINOTHIOPHENE-3-CARBOXYLATE HYDROCHLORIDE | CAS 39978-14-8 [matrix-fine-chemicals.com]
- 5. 043384.03 [thermofisher.com]
- 6. asianpubs.org [asianpubs.org]
- 7. US4847386A - Process for preparing thiophene derivatives - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide: Methyl 4-aminothiophene-3-carboxylate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057268#methyl-4-aminothiophene-3-carboxylate-hydrochloride-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com